

Vanadium Phosphide: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Vanadium phosphide

CAS No.: 12066-53-4

Cat. No.: B078321

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CAS Number: 12066-53-4[1][2][3][4][5]

Molecular Formula: VP[1][2][3][4][5]

Core Physicochemical Properties

Vanadium phosphide (VP) is a semiconductor material recognized for its potential in high-power and high-frequency applications.[6] While detailed experimental data for pure **vanadium phosphide** is limited in the provided search results, its properties can be inferred from studies on vanadium-containing phosphide materials.

Property	Value	Source
Molecular Weight	81.92 g/mol	[1][3]
Density	5.42 g/cm ³	[6]
Appearance	Solid	[6]
EC Number	235-070-3	[5][6]

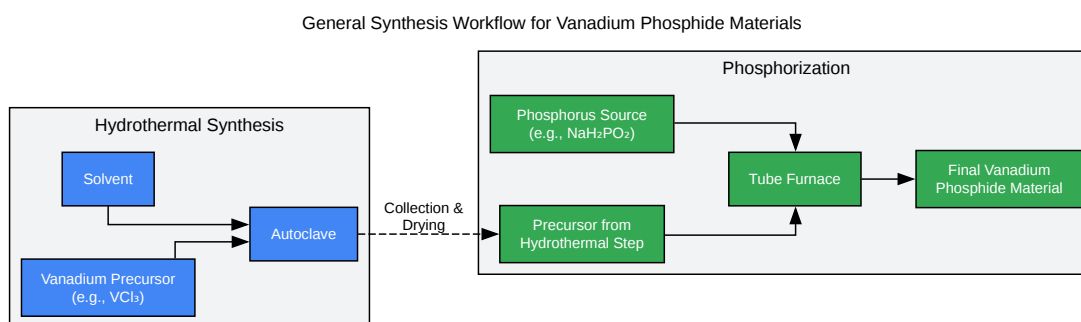
Synthesis and Experimental Protocols

The synthesis of **vanadium phosphide** and related vanadium-doped phosphide materials typically involves a two-step process: a hydrothermal or solvothermal method to create a precursor, followed by a phosphorization step.

General Synthesis Workflow

A common method for synthesizing vanadium-doped transition metal phosphides, which can be adapted for **vanadium phosphide**, is as follows:

- **Hydrothermal Synthesis of Precursor:** Vanadium precursors (e.g., Vanadium(III) chloride, VCl_3) are dissolved in a solvent, often with other metal salts if creating a doped material. This solution is then sealed in a Teflon-lined stainless-steel autoclave and heated.
- **Phosphorization:** The obtained precursor is then heated in a tube furnace under an inert atmosphere with a phosphorus source (e.g., sodium hypophosphite, NaH_2PO_2) at elevated temperatures to yield the final phosphide material.



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Caption: A generalized workflow for the synthesis of **vanadium phosphide** materials.

Electrocatalysis Experimental Protocol

For evaluating the electrocatalytic performance of **vanadium phosphide**-based materials, a standard three-electrode system is typically employed.

- Working Electrode: The synthesized **vanadium phosphide** material, often supported on a conductive substrate like carbon cloth or nickel foam.
- Reference Electrode: Saturated Calomel Electrode (SCE) or Ag/AgCl electrode.
- Counter Electrode: A graphite rod or platinum wire.
- Electrolyte: Commonly a 1.0 M solution of potassium hydroxide (KOH) for alkaline media.

Key Electrochemical Measurements:

- **Linear Sweep Voltammetry (LSV):** To determine the overpotential required to achieve a specific current density (e.g., 10 mA cm^{-2}), which is a measure of catalytic activity.
- **Tafel Plots:** Derived from LSV curves, the Tafel slope provides insights into the reaction kinetics.
- **Electrochemical Impedance Spectroscopy (EIS):** To investigate the charge transfer resistance at the electrode-electrolyte interface.
- **Chronopotentiometry or Chronoamperometry:** To assess the long-term stability of the catalyst.

Applications in Research

Vanadium phosphide and its doped variants are primarily investigated for their electrocatalytic properties, particularly in the context of water splitting for hydrogen production.

Electrocatalytic Performance Data

The following table summarizes the electrocatalytic performance of various vanadium-containing phosphide materials for the Hydrogen Evolution Reaction (HER) and Oxygen Evolution Reaction (OER).

Catalyst	Reaction	Overpotential @ 10 mA cm^{-2} (mV)	Tafel Slope (mV dec^{-1})	Electrolyte
V-NiCoP/CC	HER	52	51.2	1 M KOH
Fe _x V _y -PC/NF	HER	66	Not Specified	1.0 M KOH
Fe _x V _y -PC/NF	OER	201	Not Specified	1.0 M KOH
V-doped CoP	HER	77	Not Specified	1 M KOH
V-Ni ₂ P	HER	93	Not Specified	1.0 M NaOH
V-Ni ₂ P	SOR	313	Not Specified	1.0 M NaOH + 1 M Na ₂ S

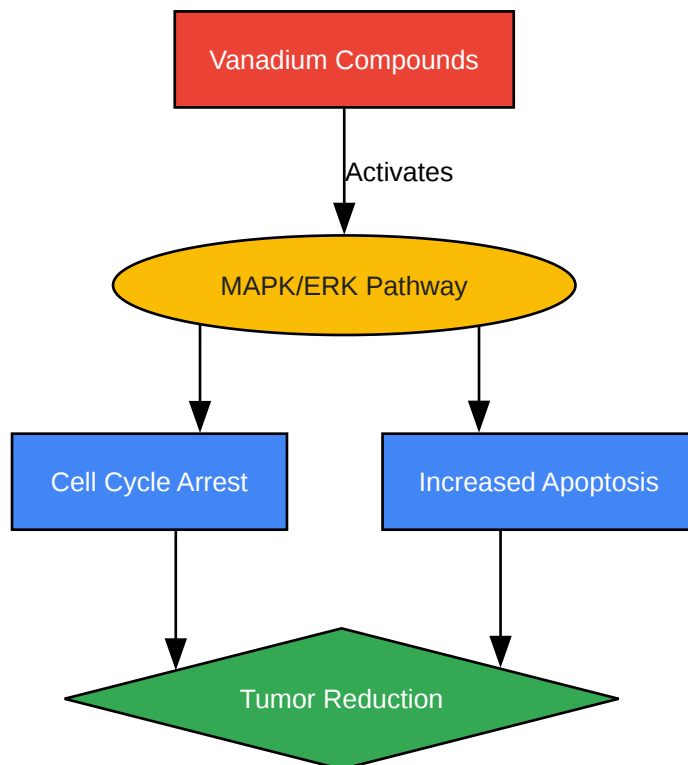
Relevance to Drug Development: Vanadium Compounds and Cellular Signaling

While research on the direct interaction of **vanadium phosphide** with biological systems is not extensively available, the broader class of vanadium compounds has been shown to influence key cellular signaling pathways, making them of interest to drug development professionals, particularly in the areas of diabetes and cancer.^[2]^[7] Vanadium compounds can mimic some of the effects of insulin and have been investigated for their anti-diabetic properties.^[4]^[7]

MAPK/ERK Signaling Pathway

Vanadium compounds have been shown to activate the Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway.^[2] This pathway is crucial in regulating cell proliferation, differentiation, and apoptosis. Activation of this pathway by vanadium compounds can lead to cell cycle arrest and an increase in apoptosis, which are desirable outcomes in cancer therapy.^[2]

Influence of Vanadium on MAPK/ERK Pathway

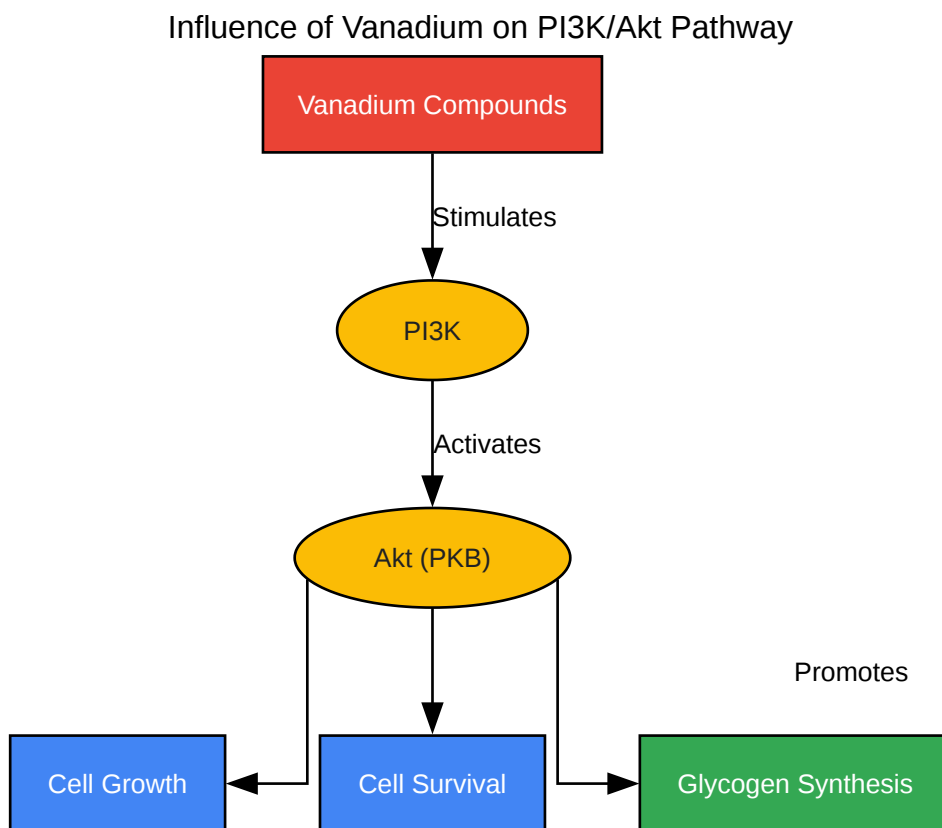


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Caption: Vanadium compounds can activate the MAPK/ERK pathway, leading to anti-tumor effects.

PI3K/Akt Signaling Pathway

Vanadium compounds can also stimulate kinases in the Phosphoinositide 3-Kinase (PI3K)/Akt signaling pathway, independent of the insulin receptor in some cases. This pathway is central to cell growth, survival, and metabolism. The insulin-like effects of vanadium are partly attributed to its influence on this pathway.



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Caption: Vanadium's influence on the PI3K/Akt pathway contributes to its insulin-mimetic effects.

NF- κ B Signaling Pathway

Nuclear Factor-kappa B (NF- κ B) is a protein complex that controls transcription of DNA, cytokine production, and cell survival. Vanadium has been demonstrated to activate NF- κ B in various cell types, although the precise mechanisms are still under investigation. This activation can have pro-inflammatory or anti-apoptotic effects depending on the cellular context.

It is important to note that the biological effects of vanadium are complex and can be dose-dependent. The generation of reactive oxygen species (ROS) is another mechanism through which vanadium compounds exert their biological effects.[8] Further research is needed to

elucidate the specific roles of different vanadium compounds, including **vanadium phosphide**, in these signaling pathways.

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